

Benchmarking 5-Bromo-2-fluorophenol: A Comparative Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Bromo-2-fluorophenol

CAS No.: 112204-58-7

Cat. No.: B123259

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For researchers, scientists, and professionals in drug development, the selection of appropriate chemical intermediates is a critical decision that can significantly impact the trajectory of their work. This guide provides a comprehensive, data-driven comparison of **5-Bromo-2-fluorophenol** against a selection of other halogenated phenols, namely 2-chlorophenol, 4-bromophenol, 2,4-dichlorophenol, and pentachlorophenol. By presenting key physicochemical properties, biological activities, and toxicity data, this document aims to facilitate an informed selection process for research and development applications.

Physicochemical and Toxicological Properties: A Tabulated Comparison

The following tables summarize the key physicochemical and toxicological data for **5-Bromo-2-fluorophenol** and the selected halogenated phenols. This allows for a direct comparison of their fundamental characteristics.

Table 1: Physicochemical Properties of Selected Halogenated Phenols

Property	5-Bromo-2-fluorophenol	2-Chlorophenol	4-Bromophenol	2,4-Dichlorophenol	Pentachlorophenol
CAS Number	112204-58-7[1]	95-57-8	106-41-2[2]	120-83-2	87-86-5[3]
Molecular Formula	C ₆ H ₄ BrFO[1]	C ₆ H ₅ ClO[4]	C ₆ H ₅ BrO[2]	C ₆ H ₄ Cl ₂ O	C ₆ HCl ₅ O[3]
Molecular Weight (g/mol)	191.00	128.56	173.01[2]	163.00[5]	266.34[3]
Melting Point (°C)	38 - 41	8.7[4]	63-67[2]	45[5]	191
Boiling Point (°C)	205.8 ± 20.0 (at 760 mmHg)[1]	175[4]	236-238[2]	210[5]	310 (decomposes)[3]
Density (g/cm ³)	~1.8[1]	~1.265[4]	1.840 (at 15 °C)[6]	1.383 (at 60°F/25°C)[7]	1.978 (at 22 °C)[3]
logP	2.79[1]	2.15	2.59[6]	3.06	5.01
pKa	Not available	8.48	9.34	7.85	4.74

Table 2: Acute Toxicity of Selected Halogenated Phenols

Compound	Oral LD ₅₀ (rat, mg/kg)	Dermal LD ₅₀ (rat, mg/kg)	Inhalation LC ₅₀ (rat, mg/L/4h)	Key Hazard Statements
5-Bromo-2-fluorophenol	Data not available	Data not available	Data not available	Harmful if swallowed, Causes skin irritation, Causes serious eye irritation.
2-Chlorophenol	670	680	>2.1	Toxic if swallowed, Toxic in contact with skin, Causes severe skin burns and eye damage, May cause respiratory irritation.
4-Bromophenol	1320	Data not available	Data not available	Harmful if swallowed, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation.
2,4-Dichlorophenol	580 - 4500[8][9]	780[8][9]	Data not available	Harmful if swallowed, Toxic in contact with skin, Causes severe skin burns and eye damage, Toxic to aquatic life with long lasting effects.[9]

Pentachlorophenol	27 - 211[10]	96 - 330[10]	0.2 - 2.1[10]	Fatal if swallowed, Fatal in contact with skin, Causes severe skin burns and eye damage, Fatal if inhaled, Suspected of causing cancer, Very toxic to aquatic life with long lasting effects.
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Biological Activity Profile

Halogenated phenols exhibit a wide range of biological activities, including antimicrobial, antifungal, antioxidant, and anticancer effects.[11] The nature and position of the halogen substituents on the phenol ring play a crucial role in determining the potency and selectivity of these activities.

While specific comparative studies detailing the IC₅₀ values of **5-Bromo-2-fluorophenol** against the other selected phenols under identical conditions are limited, existing literature on related compounds provides valuable insights. For instance, studies on bromophenol derivatives have demonstrated potent anticancer activity against various cell lines.[12] It has also been noted that halogenation can enhance the biological activity of phenolic compounds.[13]

For 2,4-dichlorophenol, IC₅₀ values have been reported in the context of its effect on activated sludge, with an IC₅₀ of 72 mg/L based on the maximum specific growth rate for unacclimated cultures.[14]

Experimental Protocols

To facilitate further comparative research, detailed methodologies for key experiments are provided below. These protocols are based on standard, widely accepted procedures for evaluating the biological activity of phenolic compounds.

Cytotoxicity Assessment: MTT Assay

This protocol outlines the 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) assay to determine the cytotoxic effects of the halogenated phenols on a selected cancer cell line (e.g., HeLa).

Materials:

- HeLa cells
- Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS) and 1% penicillin-streptomycin
- 96-well plates
- Halogenated phenols (dissolved in a suitable solvent, e.g., DMSO)
- MTT solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or 10% SDS in 0.01 M HCl)
- Microplate reader

Procedure:

- Seed HeLa cells into a 96-well plate at a density of 5,000-10,000 cells per well and incubate for 24 hours at 37°C in a 5% CO₂ atmosphere.
- Prepare serial dilutions of the halogenated phenols in culture medium.
- Remove the existing medium from the wells and add 100 µL of the different concentrations of the test compounds. Include a vehicle control (medium with the solvent) and a positive control (e.g., doxorubicin).

- Incubate the plate for 48 hours at 37°C in a 5% CO₂ atmosphere.
- After incubation, add 20 µL of MTT solution to each well and incubate for another 4 hours.
- Carefully remove the medium containing MTT.
- Add 150 µL of the solubilization solution to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate the percentage of cell viability for each concentration relative to the vehicle control and determine the IC₅₀ value.

Antimicrobial Activity: Broth Microdilution Method

This protocol describes the broth microdilution method to determine the Minimum Inhibitory Concentration (MIC) of the halogenated phenols against a bacterial strain (e.g., *Staphylococcus aureus*).

Materials:

- *Staphylococcus aureus* (e.g., ATCC 29213)
- Mueller-Hinton Broth (MHB)
- 96-well microtiter plates
- Halogenated phenols (dissolved in a suitable solvent)
- Bacterial inoculum standardized to 0.5 McFarland turbidity

Procedure:

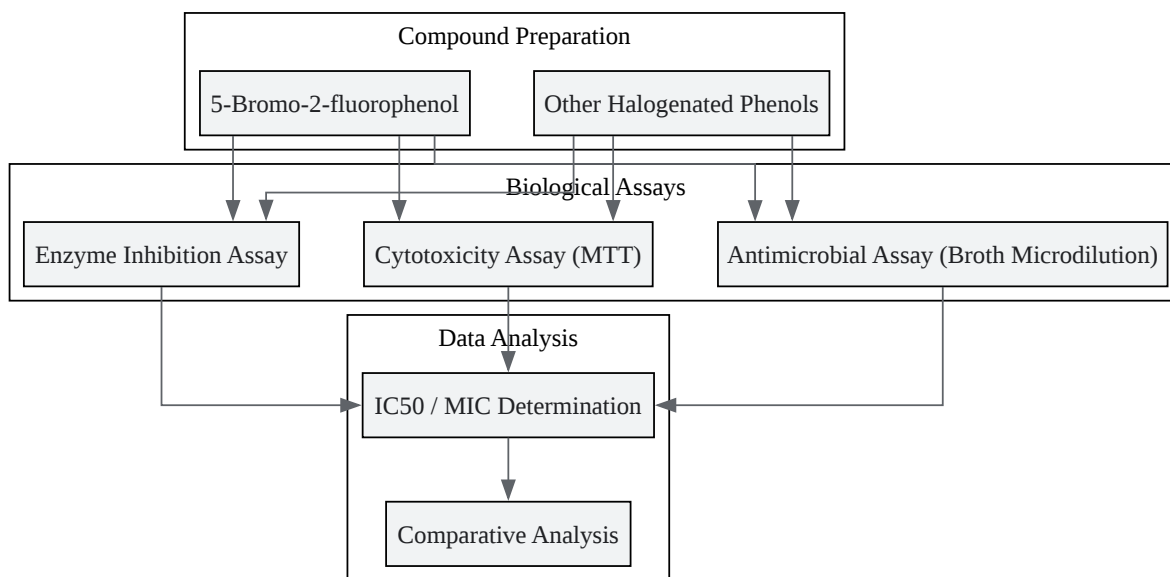
- Add 100 µL of MHB to each well of a 96-well plate.
- Add 100 µL of the stock solution of the test compound to the first well and perform serial two-fold dilutions across the plate.

- Prepare a bacterial inoculum equivalent to a 0.5 McFarland standard and dilute it to achieve a final concentration of approximately 5×10^5 CFU/mL in the wells.
- Add 10 μ L of the standardized bacterial suspension to each well. Include a positive control (bacteria without any compound) and a negative control (broth only).
- Incubate the plate at 37°C for 18-24 hours.
- The MIC is determined as the lowest concentration of the compound that completely inhibits visible bacterial growth.

Visualizing Cellular Impact: Signaling Pathways and Experimental Workflow

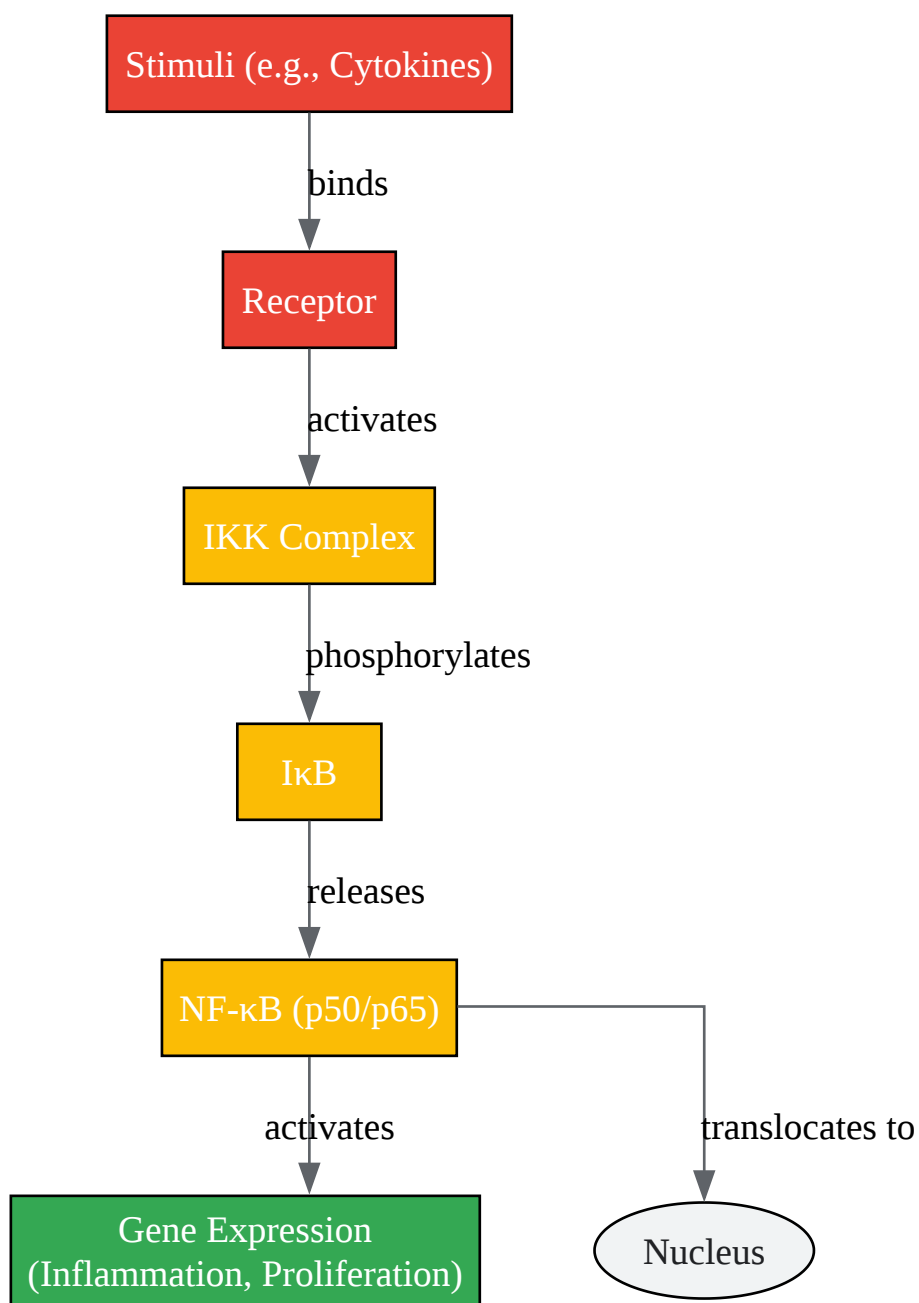
Halogenated phenols can exert their biological effects by modulating various cellular signaling pathways. The NF- κ B and MAPK pathways are critical regulators of inflammation, cell proliferation, and apoptosis, and are known to be affected by phenolic compounds.

Below are diagrams representing a general experimental workflow for comparing halogenated phenols and the canonical NF- κ B and MAPK signaling pathways.



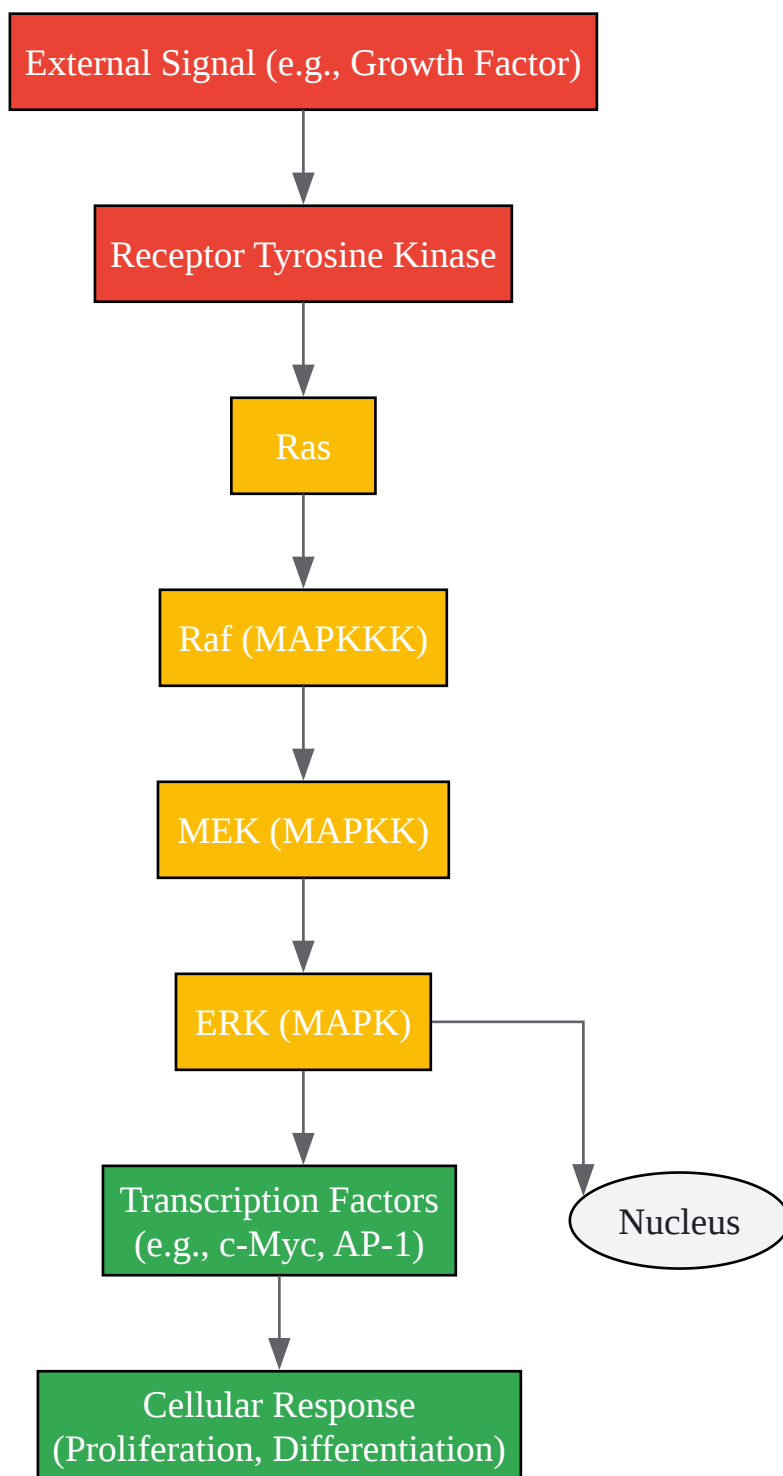
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Comparative Experimental Workflow



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Canonical NF-κB Signaling Pathway



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MAPK/ERK Signaling Pathway

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